

Preparation of L-Folinic Acid Stock Solutions for Research

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Application Note and Protocol

Introduction

L-Folinic acid, also known as leucovorin or 5-formyltetrahydrofolate, is a biologically active form of folic acid.[1][2][3][4] It is a crucial co-factor in one-carbon metabolism, playing a vital role in the synthesis of purines and pyrimidines, which are the building blocks of DNA and RNA. [3] In a research context, **L-Folinic acid** is widely used in cell culture and in studies involving antifolate chemotherapy.[5][6][7] Its primary applications include rescuing cells from the toxic effects of dihydrofolate reductase (DHFR) inhibitors like methotrexate and enhancing the cytotoxic efficacy of fluoropyrimidines such as 5-fluorouracil (5-FU).[1][3][4][8][9] This document provides a detailed protocol for the preparation of **L-Folinic acid** stock solutions for research use.

Quantitative Data Summary

The following table summarizes the key quantitative data for **L-Folinic acid** (calcium salt hydrate), the common form used in research.



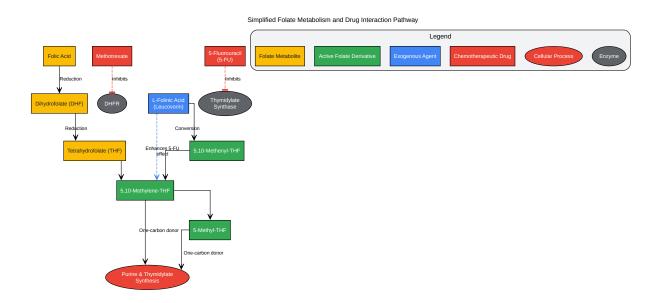
Property	Value	Source
Synonyms	L-Folinate, 5- Formyltetrahydrofolate, Leucovorin, Citrovorum Factor	[2][4][10]
Molecular Formula	C20H21CaN7O7 · XH2O	[10]
Molecular Weight	511.50 g/mol (anhydrous basis)	[10][11]
Appearance	White to light yellow crystalline or amorphous powder	[7][10][11]
Purity	≥98%	[10]
Solubility (in Water)	Approximately 0.3 mg/mL to 100 mg/mL. Solubility is pH-dependent.	[2][10]
Solubility (in DMSO)	<4.73 mg/mL to 180 mg/mL.	[12][13]
Storage of Solid	-20°C for long-term storage (≥4 years). Can be stored at room temperature for up to 12 months.	[7][10]
Storage of Stock Solution	Aqueous solutions are not recommended for storage for more than one day. Some studies show stability for up to 14 days at 2-8°C when protected from light.	[10][14][15]
pH of Solution	6.8 - 8.0	[7][11]

Mechanism of Action in Cellular Pathways

L-Folinic acid serves as a reduced folate that can readily enter the folate metabolic pathway, bypassing the need for the enzyme dihydrofolate reductase (DHFR). This is central to its "rescue" effect in the context of methotrexate treatment, as methotrexate inhibits DHFR. Once



inside the cell, **L-Folinic acid** is converted to other active folate derivatives, such as 5,10-methylenetetrahydrofolate and 5-methyltetrahydrofolate, which are essential for nucleotide synthesis and other metabolic processes.[1][2] In combination with 5-fluorouracil (5-FU), **L-Folinic acid** enhances its anticancer activity by stabilizing the binding of a 5-FU metabolite to thymidylate synthase, leading to more effective inhibition of DNA synthesis.[1][3]



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Caption: Folate metabolism and drug interaction pathway.

Experimental Protocol: Preparation of L-Folinic Acid Stock Solution

This protocol details the steps for preparing a 10 mg/mL stock solution of **L-Folinic acid** (calcium salt hydrate) in water.

Materials:

- L-Folinic acid (calcium salt hydrate) powder
- Sterile, purified water (e.g., cell culture grade, Milli-Q, or equivalent)
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Sterile serological pipettes or calibrated micropipettes
- Vortex mixer
- Sterile syringe filters (0.22 μm pore size)
- Sterile cryovials or microcentrifuge tubes for aliquoting

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, to prevent microbial contamination.
- Weighing: Accurately weigh the desired amount of L-Folinic acid powder. For a 10 mg/mL stock solution, weigh 10 mg of the powder.
- Dissolution:
 - Transfer the weighed powder into a sterile conical tube.
 - Add a small volume of sterile water (e.g., 0.5 mL for a final volume of 1 mL) to the powder.



- Gently vortex the tube to dissolve the powder. The solubility of L-Folinic acid calcium salt in water can be variable, and gentle warming (to no more than 37°C) may aid dissolution. If complete dissolution is not achieved, the pH of the solution can be adjusted slightly towards the alkaline range (pH 7.0-8.0) with dilute NaOH, but this should be done with caution as it may affect stability.
- Once dissolved, add sterile water to reach the final desired volume (e.g., 1 mL for a 10 mg/mL solution).

Sterilization:

 Sterilize the stock solution by passing it through a 0.22 μm syringe filter into a sterile collection tube. This is crucial for cell culture applications.

Aliquoting and Storage:

- Dispense the sterile stock solution into smaller, single-use aliquots in sterile cryovials or microcentrifuge tubes. This minimizes freeze-thaw cycles and the risk of contamination.
- For short-term storage (up to 24 hours), store the aliquots at 2-8°C, protected from light.
 [10][14]
- For longer-term storage, some evidence suggests stability for up to 14 days at 2-8°C when protected from light.[15] However, it is generally recommended to prepare fresh solutions for optimal activity.[10][13] For critical experiments, freshly prepared solutions are always preferred.
- Label the aliquots clearly with the name of the compound, concentration, date of preparation, and storage conditions.



L-Folinic Acid Stock Solution Preparation Workflow Weigh L-Folinic Acid Powder Transfer to Sterile Tube Add Sterile Water Vortex to Dissolve (Gentle warming if needed) Adjust to Final Volume Sterile Filter (0.22 µm) Aliquot into Sterile Tubes Store at 2-8°C (Protected from light)

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Caption: Workflow for preparing L-Folinic Acid stock solution.



Safety Precautions

L-Folinic acid should be handled with appropriate laboratory safety precautions. While not considered highly hazardous, it is important to wear personal protective equipment (PPE), including a lab coat, gloves, and safety glasses. Avoid inhalation of the powder and contact with skin and eyes. In case of contact, wash the affected area thoroughly with water. Consult the Safety Data Sheet (SDS) for complete safety information. This product is for research use only and not for human or veterinary use.[10]

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